

High-Yield Synthesis of 1,3-Dimethyladamantane via Lewis Acid-Catalyzed Rearrangement

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Compound of Interest

Compound Name: 1,3-Dimethyladamantane

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Application Note & Protocol

Audience: Researchers, scientists, and drug development professionals.

Abstract

This document provides a detailed experimental protocol for the high-yield synthesis of **1,3-Dimethyladamantane**, a crucial intermediate in the synthesis of the anti-Alzheimer's drug, Memantine.[1][2] The featured method is a Lewis acid-catalyzed skeletal isomerization of perhydroacenaphthene, which offers a simple, clean, and environmentally friendly route with high yields.[1] An alternative, improved catalyst system is also discussed to further enhance reaction efficiency. This protocol is intended for laboratory and industrial-scale production.

Introduction

1,3-Dimethyladamantane is a key starting material for the synthesis of Memantine, a widely used drug for the treatment of moderate to severe Alzheimer's disease.[2][3][4][5] The unique, rigid, and cage-like structure of the adamantane core imparts desirable pharmacological properties to its derivatives.[6] Consequently, an efficient and high-yield synthesis of **1,3-Dimethyladamantane** is of significant interest to the pharmaceutical industry. The most stable molecular structure of the C₁₂H₂₀ isomers is **1,3-dimethyladamantane** due to its spatial symmetry.[2] This inherent stability drives the isomerization of its structural isomers, such as perhydroacenaphthene, to the desired product under the influence of a catalyst.[2]

The traditional synthesis of substituted adamantanes often involves multi-step procedures or the use of hazardous reagents.[7] The Lewis acid-catalyzed rearrangement of perhydroacenaphthene presents a more direct and atom-economical approach.[1][2] This method is characterized by its simple operation, high product yield, and reduced environmental impact, making it suitable for large-scale production.[1]

Experimental Protocol: Lewis Acid-Catalyzed Rearrangement

This protocol is based on the method described in patent CN103910594A, which details the synthesis of **1,3-Dimethyladamantane** from perhydroacenaphthene using anhydrous aluminum chloride as the catalyst.[1]

Materials and Equipment:

- Perhydroacenaphthene
- Anhydrous Aluminum Chloride (AlCl_3)
- Water
- Sodium Carbonate Solution
- 1000L Glass-lined reaction vessel (or appropriately scaled laboratory glassware)
- Heating and cooling system
- Dropping funnel
- Separatory funnel
- Distillation apparatus (rectifying tower for large scale)

Procedure:

- Reaction Setup: In a 1000L glass-lined reaction vessel, add 500 kg of perhydroacenaphthene and 150 kg of anhydrous aluminum chloride.[1]

- Initiation of Reaction: Begin stirring and heat the mixture to 80°C.[1]
- Isomerization: Maintain the reaction temperature between 80-100°C. Slowly add water at a rate of 100 ml per hour for 15 hours.[1]
- Quenching: After the reaction is complete, slowly transfer the reaction mixture into a separate reactor containing 500L of ice-cold water, ensuring the temperature is maintained below 40°C to dissolve the aluminum chloride catalyst.[1]
- Work-up:
 - Separate the lower aqueous layer.
 - Wash the upper organic layer sequentially with 500L of sodium carbonate solution and 500L of water.[1]
 - Separate the upper organic layer, which is the crude **1,3-Dimethyladamantane**. [1]
- Purification: Purify the crude product by rectification using a distillation tower to obtain the final **1,3-Dimethyladamantane**. [1]

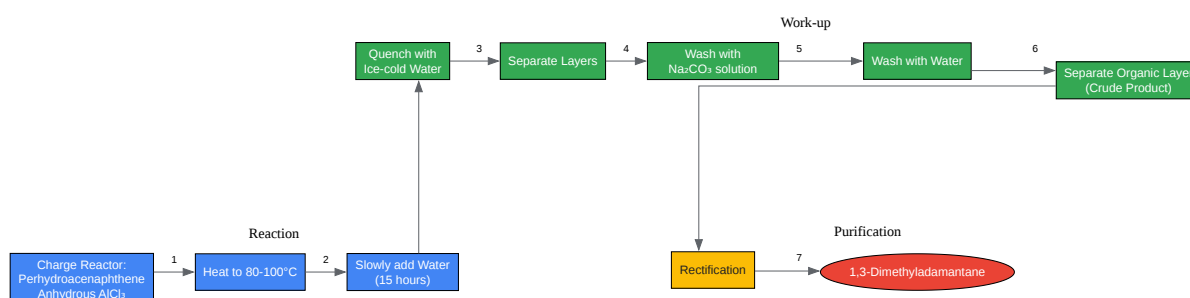
Improved Catalyst System

Further research has shown that a mixed catalyst system of a Lewis acid (such as aluminum chloride) and acetic acid can significantly increase the yield and content of **1,3-Dimethyladamantane** under milder reaction conditions and in a shorter reaction time.[2] While the patent CN106008135B does not provide a specific yield percentage in its abstract, it emphasizes that this combined catalyst system is more economical and suitable for industrial production.[2] Researchers may consider exploring the optimization of the Lewis acid to acetic acid ratio for further improvements.

Data Presentation

Parameter	Value	Reference
Starting Material	Perhydroacenaphthene	[1]
Catalyst	Anhydrous AlCl ₃	[1]
Reaction Temperature	80-100 °C	[1]
Reaction Time	15 hours	[1]
Crude Product Yield	73.5%	[1]

Experimental Workflow



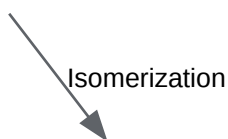
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Caption: Experimental workflow for the synthesis of **1,3-Dimethyladamantane**.

Chemical Transformation

Anhydrous AlCl_3
80-100°C

Perhydroacenaphthene



1,3-Dimethyladamantane

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Caption: Lewis acid-catalyzed isomerization of perhydroacenaphthene.

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